

3-Iodoaniline: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **3-lodoaniline** (CAS No. 626-01-7). The information is intended to equip laboratory personnel with the knowledge required to handle this chemical safely and effectively.

Chemical and Physical Properties

3-Iodoaniline is a versatile chemical intermediate used in a variety of synthetic processes, particularly in the development of pharmaceuticals and dyes.[1][2] It typically appears as a clear, colorless to yellow or brown liquid or a low-melting solid.[1][3] Understanding its physical and chemical properties is the first step in ensuring safe handling.



Property	Value	Source	
Molecular Formula	C ₆ H ₆ IN	[4][5]	
Molecular Weight	219.02 g/mol	[4]	
Appearance	Clear, colorless to yellow-brown liquid or low melting [1][3] solid		
Melting Point	21-24 °C (70-75 °F)	[2][6]	
Boiling Point	145-146 °C (293-295 °F) at 15 mmHg	[6]	
Density	1.821 g/mL at 25 °C (77 °F)	77 °F) [2]	
Refractive Index	n20/D 1.682 [2]		
Flash Point	> 110 °C (> 230 °F) [3]		
Water Solubility	Insoluble	[1]	
Stability	Stable under normal conditions. Sensitive to light and air. May discolor on exposure.	[1][7]	

Hazard Identification and Classification

3-lodoaniline is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin. It is also known to cause skin, eye, and respiratory irritation.[3][4][7]



Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation

Source: GHS Classification data compiled from multiple sources.[3][4]

Experimental Protocols: Safe Handling and Use

Adherence to strict laboratory protocols is mandatory when working with **3-lodoaniline**. The following procedures are based on standard operating procedures for acutely toxic and hazardous chemicals.[8][9][10]

Pre-Handling Checklist & Designated Area Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantities of 3-lodoaniline to be used and the potential for exposure.
- SDS Review: Ensure all personnel involved have read and understood the Safety Data Sheet (SDS) for 3-lodoaniline.
- Emergency Equipment: Verify that a safety shower, eyewash station, and appropriate fire extinguisher are accessible and operational.[3]



- Designated Area: All work with **3-lodoaniline** must be performed in a designated area, such as a certified chemical fume hood.[10][11] The area should be clearly marked with warning signs.
- Spill Kit: Ensure a spill kit containing appropriate absorbent materials (e.g., vermiculite, sand, or commercial absorbent pads), neutralization agents (for secondary spills), and waste disposal bags is readily available.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-lodoaniline**:

- Eye Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] A face shield should be used if there is a splash hazard.
- Skin Protection: A flame-resistant lab coat and appropriate chemical-resistant gloves (e.g., nitrile, neoprene).[7][10] Glove selection should be based on breakthrough time and permeation rate; consult the glove manufacturer's specifications.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding
 exposure limits, a NIOSH/MSHA-approved respirator with an appropriate cartridge (e.g., for
 organic vapors and particulates) is required.[3][7]

Dispensing and Handling Protocol

- Work exclusively within the designated chemical fume hood.
- Place plastic-backed absorbent paper on the work surface to contain any minor drips or spills.[10]
- Ensure all containers are clearly labeled.
- When transferring the liquid, use a suction bulb or a calibrated pipette with a dispenser. Never pipette by mouth.[8][9]
- Keep containers tightly closed when not in use to minimize vapor exposure.



- Avoid all contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke in the laboratory area.[12]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][7]
- The recommended storage temperature is between 2-8°C (refrigerator).[1]
- Protect from light and air.[1][7]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[7]

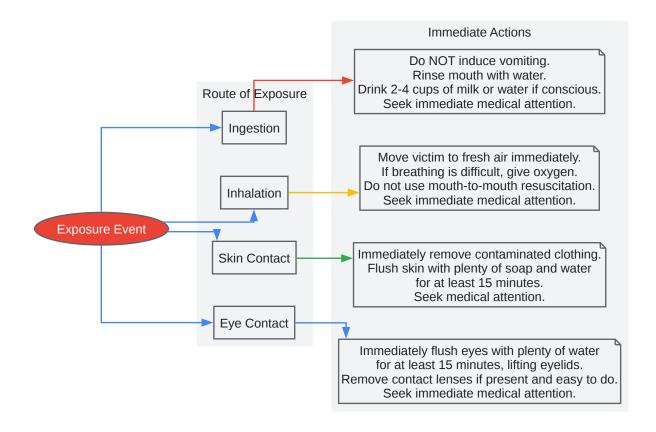
Emergency Procedures

Rapid and appropriate response to an exposure or spill is critical.

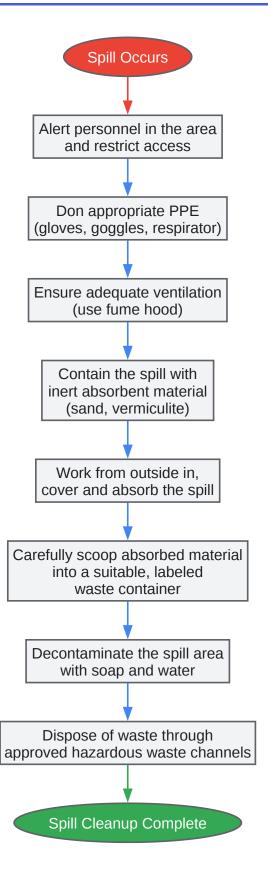
First-Aid Measures

The following diagram outlines the immediate first-aid steps to be taken in case of exposure.

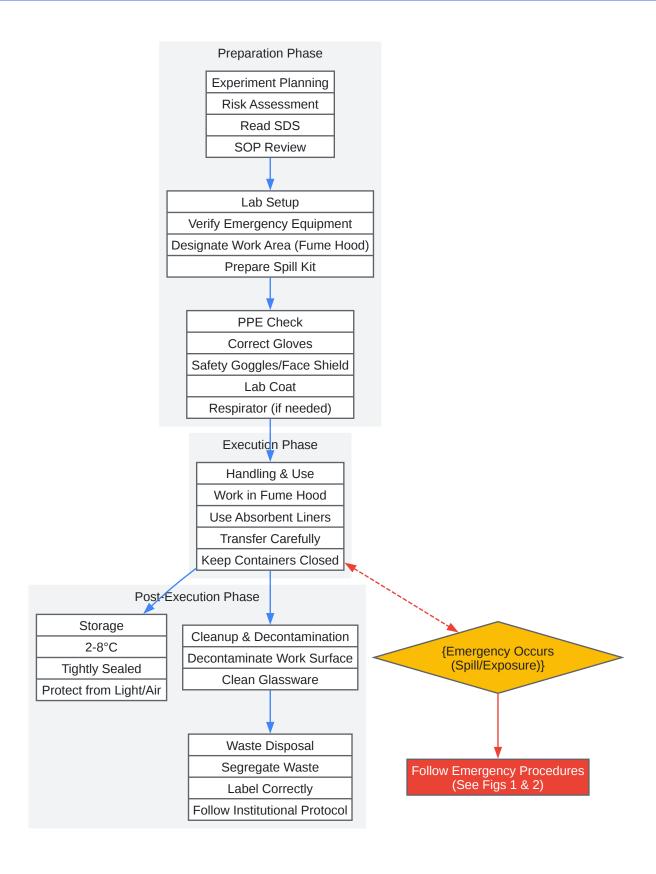












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